

synonyms for (11Z)-eicosenoyl-CoA in scientific literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (11Z)-eicosenoyl-CoA

Cat. No.: B15545887

[Get Quote](#)

(11Z)-Eicosenoyl-CoA: A Comprehensive Technical Guide

(11Z)-Eicosenoyl-CoA, a monounsaturated very-long-chain fatty acyl-CoA, plays a crucial role as an intermediate in various metabolic pathways. This technical guide provides a detailed overview of its nomenclature, biochemical synthesis, and involvement in cellular processes. The information is intended for researchers, scientists, and drug development professionals engaged in the study of lipid metabolism and related therapeutic areas.

Nomenclature and Synonyms of (11Z)-Eicosenoyl-CoA

(11Z)-Eicosenoyl-CoA is known by several synonyms in scientific literature, reflecting different naming conventions. A comprehensive list of these synonyms is provided in Table 1 to facilitate accurate identification and data retrieval.

Synonym Category	Synonym
Systematic Name	(11Z)-eicosenoyl-CoA
Alternative Spelling	(11Z)-Icosenoyl-CoA
Cis/Trans Isomer Notation	11cis-Eicosenoyl-CoA
11cis-Icosenoyl-CoA	
Inclusion of "Coenzyme A"	(11Z)-Eicosenoyl-coenzyme A
(11Z)-Icosenoyl-coenzyme A	
11cis-Eicosenoyl-coenzyme A	
11cis-Icosenoyl-coenzyme A	
Abbreviated Forms	Eicosenoyl-CoA
Icosenoyl-CoA	
CoA(20:1(11Z))	
IUPAC Name	S-[2-[3-[[[(2R)-4-[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propanoylamino]ethyl](11Z)-icos-11-enethioate

Table 1: Synonyms and alternative names for **(11Z)-eicosenoyl-CoA** in scientific literature.

Biochemical Pathways and Interactions

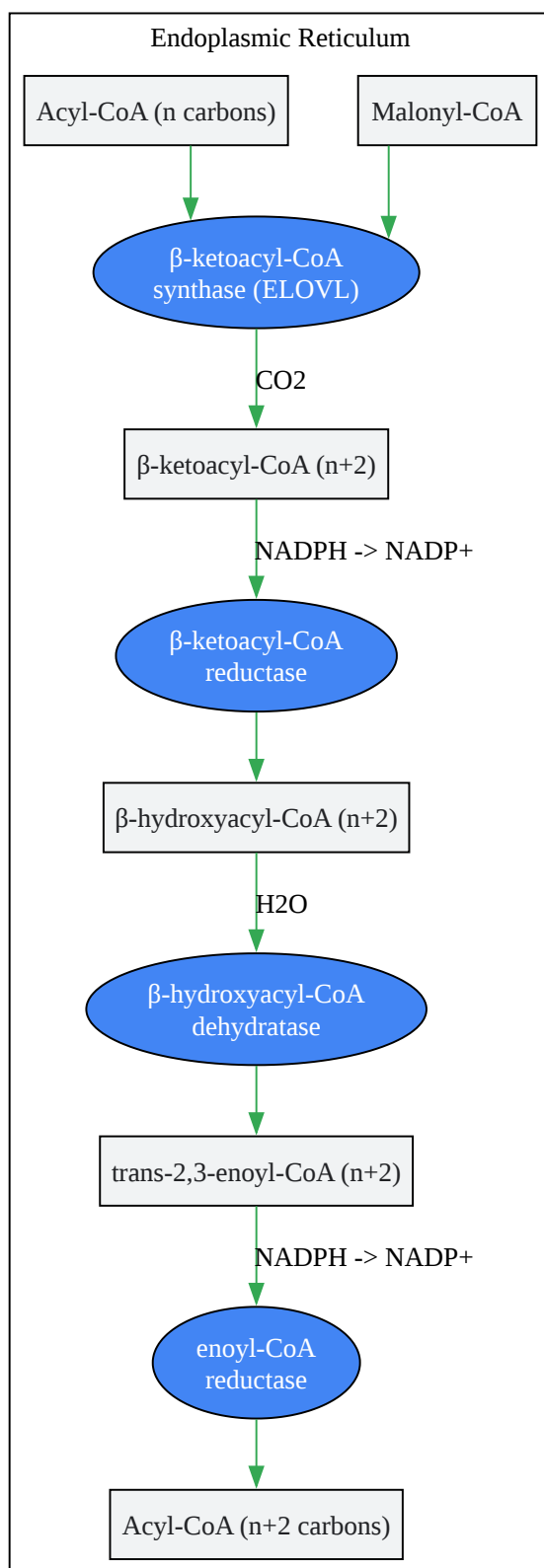
(11Z)-Eicosenoyl-CoA is a key metabolite in the elongation of fatty acids and serves as a precursor for the synthesis of complex lipids such as sphingolipids.

Fatty Acid Elongation

(11Z)-Eicosenoyl-CoA is an intermediate in the fatty acid elongation cycle, a process that occurs in the endoplasmic reticulum. This pathway incrementally adds two-carbon units to an

acyl-CoA substrate. **(11Z)-Eicosenoyl-CoA** itself can be a substrate for further elongation by the ELOVL (Elongation of Very Long Chain Fatty Acids) family of enzymes. For instance, ELOVL7 has a preference for C18-CoA substrates but can accept fatty acyl-CoAs up to C20 in length^[1].

The general fatty acid elongation cycle is depicted in the following workflow:



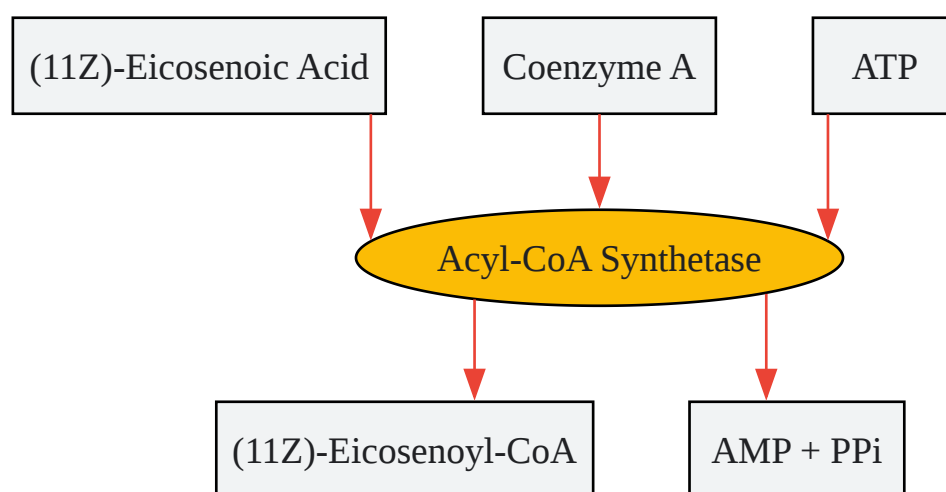
[Click to download full resolution via product page](#)

Fatty Acid Elongation Cycle

Precursor to (11Z)-Eicosenoyl-CoA

(11Z)-Eicosenoyl-CoA is synthesized from its corresponding free fatty acid, (11Z)-eicosenoic acid (also known as gondoic acid), through the action of an acyl-CoA synthetase (ACSL)[2].

This activation step is essential for the fatty acid to participate in metabolic pathways.

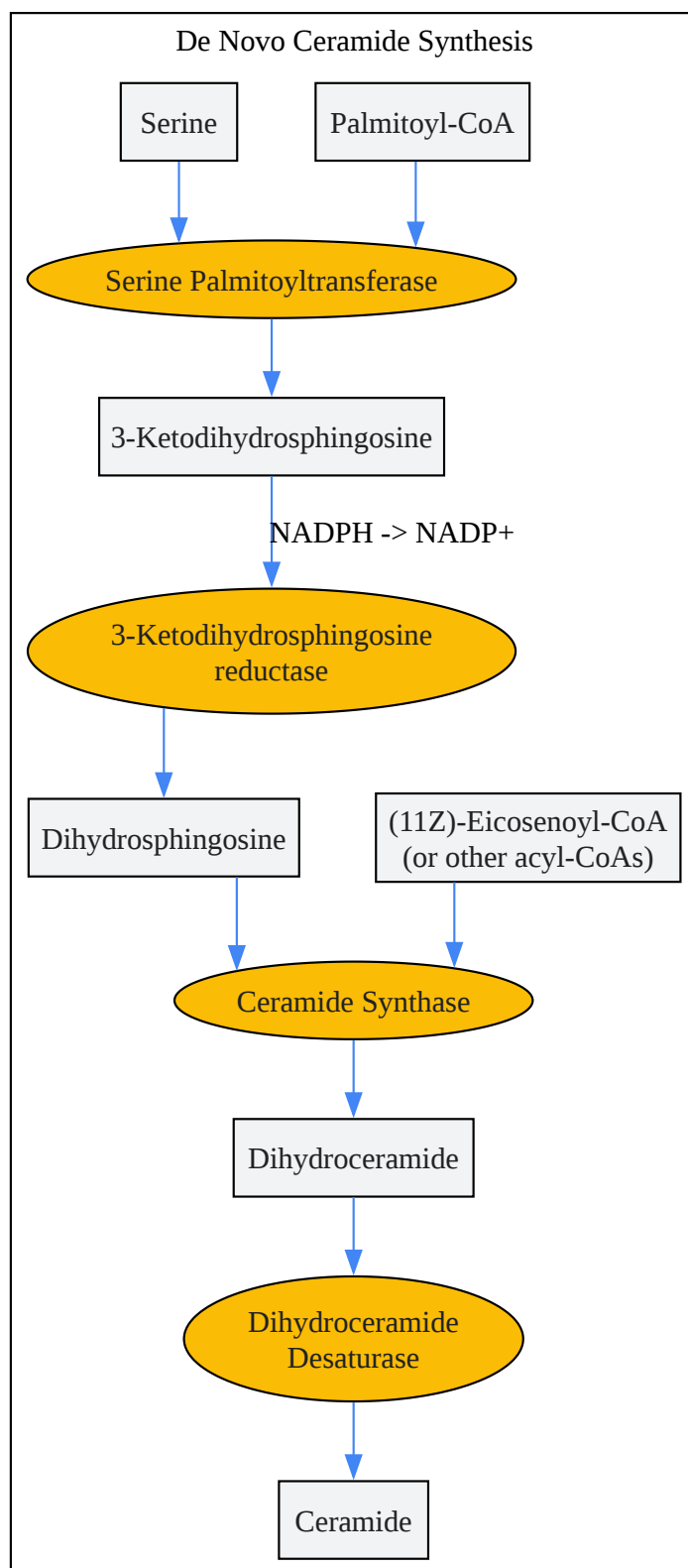


[Click to download full resolution via product page](#)

Activation of (11Z)-Eicosenoic Acid

Role in Sphingolipid Synthesis

Very-long-chain fatty acyl-CoAs are essential precursors for the synthesis of ceramides, the backbone of sphingolipids. In the de novo synthesis pathway, a fatty acyl-CoA is condensed with serine. While palmitoyl-CoA is the initial acyl-CoA in this pathway, the resulting dihydroceramide can be further acylated with various fatty acyl-CoAs, including very-long-chain species, by ceramide synthases (CerS)[3][4]. This contributes to the diversity of ceramide species, which have distinct biological functions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scispace.com [scispace.com]
- 2. A Chemo-Enzymatic Road Map to the Synthesis of CoA Esters - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The sphingolipid salvage pathway in ceramide metabolism and signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Ceramide Acyl Chain Length and Its Relevance to Intracellular Lipid Regulation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [synonyms for (11Z)-eicosenoyl-CoA in scientific literature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15545887#synonyms-for-11z-eicosenoyl-coa-in-scientific-literature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com